

1-dimethylamino-2-propanol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Dimethylamino-2-propanol**

Cat. No.: **B140979**

[Get Quote](#)

An In-depth Technical Guide to **1-Dimethylamino-2-propanol**

This guide provides an overview of the fundamental physicochemical properties of **1-dimethylamino-2-propanol**, a compound of interest to researchers, scientists, and professionals in drug development.

Core Properties

1-dimethylamino-2-propanol, also known as N,N-Dimethylisopropanolamine, is an amino alcohol used as a building block in organic synthesis.[\[1\]](#) It is a clear to light yellow liquid that is miscible with water.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The key molecular identifiers and properties of **1-dimethylamino-2-propanol** are summarized in the table below for easy reference.

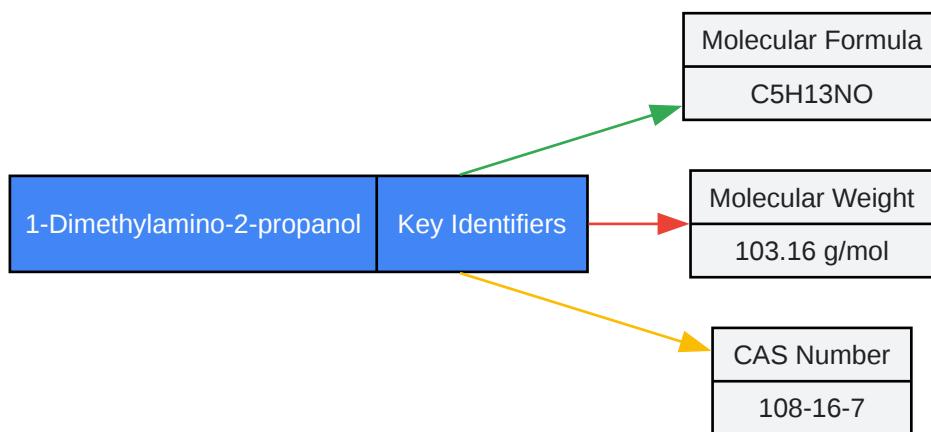
Property	Value	References
Molecular Formula	C5H13NO	[1][2][3][4]
Molecular Weight	103.16 g/mol	[2][4]
CAS Number	108-16-7	[2][3]
Density	0.837 g/mL at 25 °C	[1]
Boiling Point	121-127 °C	[1]
Linear Formula	CH ₃ CH(OH)CH ₂ N(CH ₃) ₂	

Experimental Protocols

Detailed experimental protocols for specific applications of **1-dimethylamino-2-propanol**, such as its use in the synthesis of novel phthalocyanine compounds or as a protector against mechlorethamine cytotoxicity, would be found within specific research publications detailing those studies.[2] General handling and safety information can be found in the safety data sheets (SDS) provided by suppliers.

Chemical Identification and Structure

The following diagram illustrates the key identifiers for **1-dimethylamino-2-propanol**.



[Click to download full resolution via product page](#)

Key Identifiers for **1-dimethylamino-2-propanol**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethylaminoisopropanol - Wikipedia [en.wikipedia.org]
- 2. 1-Dimethylamino-2-propanol | 108-16-7 [chemicalbook.com]
- 3. 2-Propanol, 1-(dimethylamino)- [webbook.nist.gov]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [1-dimethylamino-2-propanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140979#1-dimethylamino-2-propanol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com